

2-Fluorobenzamidine hydrochloride quality control and purity assessment

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Compound of Interest

Compound Name: 2-Fluorobenzamidine
hydrochloride

Cat. No.: B1339845

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Technical Support Center: 2-Fluorobenzamidine Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the quality control and purity assessment of **2-Fluorobenzamidine hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **2-Fluorobenzamidine hydrochloride** and what are its common applications?

A1: **2-Fluorobenzamidine hydrochloride** (CAS No: 57075-81-7) is a chemical compound with the molecular formula $C_7H_8ClFN_2$.^[1] It typically appears as a white to off-white crystalline powder.^[1] Due to its chemical structure, it serves as a valuable building block in the synthesis of various pharmaceutical compounds, particularly in the development of enzyme inhibitors and other therapeutic agents.^[1]

Q2: What are the recommended storage conditions for **2-Fluorobenzamidine hydrochloride**?

A2: To ensure the stability and integrity of the compound, it is recommended to store **2-Fluorobenzamidine hydrochloride** in a cool, dry place. For long-term storage, refrigeration at

0 - 8 °C is advisable. Proper storage is crucial to prevent degradation and maintain the purity of the material.

Q3: What are the typical purity specifications for commercially available **2-Fluorobenzamidine hydrochloride**?

A3: The purity of commercially available **2-Fluorobenzamidine hydrochloride** can vary between suppliers. However, it is typically offered at purities of $\geq 95\%$ or $\geq 97\%$, as determined by techniques such as High-Performance Liquid Chromatography (HPLC). For exacting applications, it is essential to obtain a certificate of analysis (CoA) from the supplier detailing the purity and the methods used for its determination.

Quality Control and Purity Assessment

This section provides detailed methodologies for the quality control and purity assessment of **2-Fluorobenzamidine hydrochloride**, including troubleshooting guides for common issues encountered during analysis.

High-Performance Liquid Chromatography (HPLC) Analysis

HPLC is a primary technique for assessing the purity of **2-Fluorobenzamidine hydrochloride** and detecting any related impurities.

Illustrative Experimental Protocol:

A stability-indicating reversed-phase HPLC (RP-HPLC) method can be employed for the analysis.

Table 1: Illustrative HPLC Method Parameters

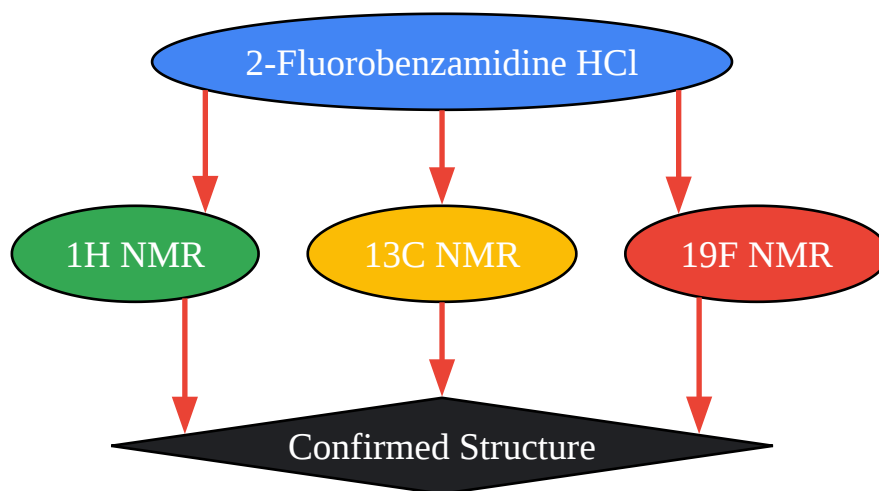
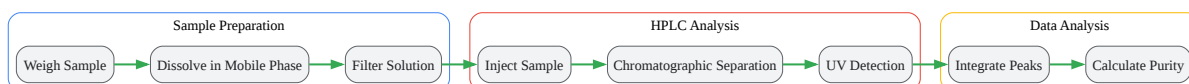
Parameter	Recommended Setting
Column	C18, 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase A	0.1% Trifluoroacetic acid in Water
Mobile Phase B	Acetonitrile
Gradient	5% B to 95% B over 20 minutes, then hold for 5 minutes
Flow Rate	1.0 mL/min
Detection	UV at 230 nm
Injection Volume	10 µL
Column Temperature	30 °C
Sample Preparation	Dissolve the sample in the initial mobile phase composition to a concentration of approximately 0.5 mg/mL.

Troubleshooting Guide for HPLC Analysis:

- Issue: Poor peak shape (tailing or fronting).
 - Possible Causes: Column degradation, inappropriate mobile phase pH, sample overload.
 - Solutions: Use a new column or a guard column. Adjust the mobile phase pH to ensure the analyte is in a single ionic form. Reduce the sample concentration.
- Issue: Ghost peaks.
 - Possible Causes: Contaminated mobile phase, carryover from previous injections.
 - Solutions: Use fresh, high-purity solvents for the mobile phase. Implement a needle wash step in the autosampler method.
- Issue: Drifting baseline.

- Possible Causes: Column not equilibrated, temperature fluctuations.
- Solutions: Ensure the column is thoroughly equilibrated with the initial mobile phase conditions before injection. Use a column oven to maintain a constant temperature.

Experimental Workflow for HPLC Purity Assessment



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References

- 1. New fluorobenzamidine exerts antitumor activity against breast cancer in mice via pro-apoptotic activity - PMC [pmc.ncbi.nlm.nih.gov]
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